

Preparing High-Purity Envudeucitinib Stock Solutions for In Vitro Research

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| Compound of Interest | | |
|----------------------|----------------|-----------|
| Compound Name: | Envudeucitinib | |
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Introduction

Envudeucitinib is a potent and selective inhibitor of Janus kinases (JAK), with significant antiinflammatory properties being investigated in various therapeutic areas. For researchers conducting in vitro studies, the accurate and consistent preparation of **Envudeucitinib** stock solutions is a critical first step to ensure the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Envudeucitinib** stock solutions for cell culture applications.

Quantitative Data Summary

A summary of the key quantitative information for the preparation of **Envudeucitinib** stock solutions is provided in the table below.



| Parameter | Value | Source/Recommendation |
|------------------------------|--|---------------------------|
| Molecular Weight | ~426.5 g/mol | [Vendor Information] |
| Recommended Solvent | Dimethyl Sulfoxide (DMSO), anhydrous | General Best Practice |
| Typical Stock Concentrations | 1 mM, 5 mM, 10 mM, 50 mM | [General Protocols] |
| Storage of Powder | -20°C (long-term) | [Vendor Information] |
| Storage of Stock Solution | -20°C (short-term, up to 1 month)-80°C (long-term, up to 6 months) | [General Protocols] |
| Final DMSO in Media | < 0.5% (v/v), ideally ≤ 0.1% (v/v) | [Cell Culture Guidelines] |

Experimental Protocols Materials

- Envudeucitinib powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes
- Sterile, pyrogen-free pipette tips
- Vortex mixer
- Calibrated analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol for Preparing a 10 mM Envudeucitinib Stock Solution



This protocol describes the preparation of a 10 mM stock solution of **Envudeucitinib**. Adjustments to the calculations can be made to prepare other desired concentrations.

- Pre-analysis and Calculation:
 - Allow the vial of **Envudeucitinib** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Calculate the required volume of DMSO to achieve a 10 mM stock solution.
 - Calculation:
 - Volume (L) = Mass (g) / (Molecular Weight (g/mol) * Concentration (mol/L))
 - Example for 1 mg of Envudeucitinib:
 - Volume (L) = 0.001 g / (426.5 g/mol * 0.010 mol/L) = 0.000234 L = 234 μ L
 - Therefore, 234 μL of DMSO is required to dissolve 1 mg of **Envudeucitinib** to a final concentration of 10 mM.
- Dissolution Procedure:
 - Under sterile conditions (e.g., in a laminar flow hood), carefully weigh the desired amount of **Envudeucitinib** powder and transfer it to a sterile amber microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO to the tube containing the powder.
 - Cap the tube tightly and vortex thoroughly for several minutes until the powder is completely dissolved. A clear solution should be observed.
 - If dissolution is slow, gentle warming in a 37°C water bath for 5-10 minutes, followed by vortexing, can aid in solubilization. Ensure the solution has returned to room temperature before storage.
- Aliquoting and Storage:



- To avoid repeated freeze-thaw cycles, which can lead to compound degradation, it is highly recommended to aliquot the stock solution into single-use volumes in sterile, amber microcentrifuge tubes.[1]
- For short-term storage (up to one month), store the aliquots at -20°C.
- For long-term storage (up to six months), store the aliquots at -80°C.

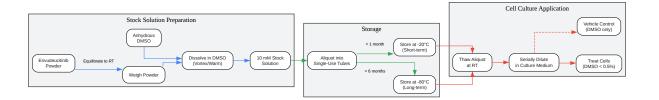
Preparation of Working Solutions for Cell Culture

- Thawing:
 - When ready to use, remove a single aliquot of the Envudeucitinib stock solution from the freezer and allow it to thaw completely at room temperature.
- Dilution:
 - Prepare the final working concentrations by serially diluting the stock solution in prewarmed cell culture medium.
 - It is crucial to maintain the final concentration of DMSO in the cell culture well below cytotoxic levels, typically less than 0.5%, with 0.1% or lower being ideal for sensitive cell lines.[2][3]
 - Important: Always include a vehicle control in your experiments, which consists of cell culture medium with the same final concentration of DMSO as used for the highest concentration of Envudeucitinib.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the preparation and use of **Envudeucitinib** stock solutions in cell culture experiments.





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Caption: Workflow for preparing and using Envudeucitinib.

Quality Control and Best Practices

- Solvent Quality: Always use high-purity, anhydrous DMSO to prevent hydrolysis of the compound and ensure maximum solubility.
- Aseptic Technique: Perform all steps of stock solution preparation and dilution under sterile conditions to prevent microbial contamination of cell cultures.
- Light Sensitivity: While not explicitly stated for **Envudeucitinib**, many small molecules are light-sensitive. Using amber or foil-wrapped tubes is a good precautionary measure.
- Avoid Repeated Freeze-Thaw: Aliquoting the stock solution is a critical step to maintain the integrity and activity of the compound over time.[1]
- Solubility Check: After dissolution, visually inspect the stock solution to ensure it is clear and free of any precipitate. If precipitation occurs upon dilution in aqueous media, consider making intermediate dilutions in DMSO before the final dilution in culture medium.



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